

An In-depth Technical Guide to Calcium Picrate: Discovery and History

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Calcium picrate

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This technical guide provides a comprehensive overview of the discovery, history, synthesis, and chemical properties of **Calcium Picrate**. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data, and visualizations to facilitate a deeper understanding of this compound.

Introduction

Calcium picrate, the calcium salt of picric acid (2,4,6-trinitrophenol), is a chemical compound that has garnered interest primarily due to the explosive nature of its anion. While the history of picric acid is well-documented, the specific discovery of **calcium picrate** is less so, likely due to its straightforward synthesis via the neutralization of picric acid with a calcium base. This guide will delve into the historical context of picrates, the synthesis of **calcium picrate**, its chemical and physical properties, and its limited known applications.

Discovery and History

The history of **calcium picrate** is intrinsically linked to the discovery and subsequent applications of its parent compound, picric acid.

Discovery of Picric Acid:

British chemist Peter Woulfe is credited with the first synthesis of picric acid in 1771 by treating indigo with nitric acid.^[1]^[2] Initially, it was used as a yellow dye for silk and wool.^[2] The name

"picric acid" was later coined by French chemist Jean-Baptiste-André Dumas from the Greek word "pikros," meaning "bitter," due to its intensely bitter taste.[2]

Emergence of Picrates and Their Explosive Properties:

In the 19th century, the explosive properties of picric acid and its salts (picrates) were recognized. Picric acid itself was used as a military explosive, notably by the French under the name "melinite" starting in 1886.[2] However, picric acid is corrosive to metals, and the resulting metal picrate salts are often highly sensitive to shock and friction, making them dangerous.[1]

The Notorious History of **Calcium Picrate**:

A significant historical event involving **calcium picrate** underscores its hazardous nature. In 1916, a fire at a French ammunition factory led to molten picric acid coming into contact with a concrete floor. The resulting formation and subsequent detonation of **calcium picrate** caused a catastrophic explosion, killing 170 people. This incident highlighted the dangers of forming picrate salts, even unintentionally. Picric acid's interaction with concrete can form **calcium picrate**, a fact that remains a safety concern in handling the acid.[1]

While a specific individual and date for the "discovery" of **calcium picrate** are not well-documented, its preparation follows fundamental acid-base chemistry that would have been well understood by chemists following the characterization of picric acid.

Historical Medicinal Use of Picrates:

Interestingly, picric acid and its salts were also used medicinally. They were employed as antiseptics and astringents, and incorporated into ointments for treating burns.[2][3] The analgesic and antiseptic properties were attributed to the numbing of pain and the coagulation of albumin, which reduced pus formation.[3] Picric acid solutions were used to treat a variety of ailments, including malaria and skin infections.[3] However, the specific role or advantage of using the calcium salt in these applications, as opposed to other picrates or picric acid itself, is not clearly detailed in historical records.

Chemical and Physical Properties

Calcium picrate is an ionic compound consisting of a calcium cation (Ca^{2+}) and two picrate anions ($\text{C}_6\text{H}_2\text{N}_3\text{O}_7^-$). Its properties are largely dictated by the picrate anion.

Property	Value
Chemical Formula	$\text{C}_{12}\text{H}_4\text{CaN}_6\text{O}_{14}$
Molecular Weight	496.27 g/mol [4]
CAS Number	16824-78-5[4]
Appearance	Yellow crystalline solid
IUPAC Name	calcium bis(2,4,6-trinitrophenolate)[5]
Synonyms	Calcareo picrata, Calcium dipicrate, Picric acid calcium salt[4][5]
Computed Properties	
PSA	321.04 Å ² [6]
LogP	6.25[6]
Hydrogen Bond Donor Count	0[6]
Hydrogen Bond Acceptor Count	14[6]
Rotatable Bond Count	0[6]
Exact Mass	495.9411397 Da[4][5]
Complexity	292[4][5]

Crystallographic Data for **Calcium Picrate** Pentahydrate:

The crystal structure of **calcium picrate** pentahydrate ($\text{Ca}(\text{C}_6\text{H}_2\text{N}_3\text{O}_7)_2 \cdot 5\text{H}_2\text{O}$) has been determined by single-crystal X-ray diffraction.

Parameter	Value
Chemical Formula	$\text{C}_{12}\text{H}_{14}\text{CaN}_6\text{O}_{19}$ [7]
Molecular Weight	586.4 g/mol [7]
Crystal System	Orthorhombic [7]
Space Group	Pmab (No. 57) [7]
Unit Cell Parameters	$a = 24.169(6) \text{ \AA}$, $b = 10.292(7) \text{ \AA}$, $c = 8.554(2) \text{ \AA}$ [7]
Unit Cell Volume (U)	$2128(1) \text{ \AA}^3$ [7]
Molecules per Unit Cell (Z)	4 [7]
Calculated Density (Dc)	1.83 g/cm^3 [7]

In this structure, the calcium ion is eight-coordinate, bonded to two bidentate picrate ligands and four water molecules in a distorted square antiprism geometry.[\[7\]](#) The picrate ligand coordinates to the calcium ion through the phenolic oxygen and an oxygen from an ortho-nitro group.[\[7\]](#)

Experimental Protocols: Synthesis of Calcium Picrate

The most common methods for synthesizing **calcium picrate** involve the reaction of picric acid with a calcium-containing base.

Synthesis from Calcium Carbonate and Picric Acid

This method is a straightforward neutralization reaction.

Materials:

- Picric acid ($\text{C}_6\text{H}_3\text{N}_3\text{O}_7$)
- Calcium carbonate (CaCO_3)

- Deionized water
- Acetone (for purification)
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Heating plate
- Beakers and other standard laboratory glassware

Procedure:

- Preparation of Picric Acid Solution: Prepare a 1% aqueous solution of picric acid. For example, dissolve 5 g of picric acid in 500 ml of deionized water. Gentle heating may be required to fully dissolve the picric acid.
- Reaction: Slowly add 2 g of calcium carbonate to the stirred picric acid solution at room temperature.[6] The addition should be gradual to control the effervescence from the release of carbon dioxide gas.
- Stirring: Continue stirring the mixture for 4-6 hours at a temperature of 40-50°C.[7]
- Filtration: After the reaction is complete, filter the solution to remove any unreacted calcium carbonate.[7]
- Concentration: Gently heat the filtrate to evaporate some of the water and concentrate the solution, which will lead to the crystallization of crude **calcium picrate** upon cooling.[7]
- Purification by Recrystallization:
 - Dissolve the crude **calcium picrate** in a minimal amount of hot acetone.[7]
 - Filter the hot solution to remove any insoluble impurities.[7]
 - Allow the filtrate to cool slowly to room temperature to form purified crystals of **calcium picrate**.[7]

- Collect the crystals by vacuum filtration and wash with a small amount of cold acetone to remove any remaining soluble impurities.^[7] . Drying: Dry the purified crystals in a desiccator or a vacuum oven at a low temperature.

Synthesis from Calcium Hydroxide and Picric Acid

This method offers a faster reaction time and higher yield compared to the calcium carbonate method.

Materials:

- Picric acid ($C_6H_3N_3O_7$)
- Calcium hydroxide ($Ca(OH)_2$)
- Deionized water
- Acetone (for purification)
- Stirring apparatus
- Filtration apparatus
- Heating plate
- Standard laboratory glassware

Procedure:

- Preparation of Picric Acid Solution: Prepare an aqueous solution of picric acid as described in the previous method.
- Reaction: Slowly add a stoichiometric amount of calcium hydroxide to the stirred picric acid solution.
- Stirring: Stir the mixture for approximately 2 hours.^[7]
- Work-up and Purification: Follow the same filtration, concentration, recrystallization, and drying steps as outlined in the calcium carbonate method.

Comparison of Synthesis Methods:

Method	Yield (%)	Purity (%)	Reaction Time (hours)	Key Characteristics
Calcium Hydroxide	85–90 ^[7]	>98 ^[7]	2 ^[7]	Faster reaction, higher efficiency. ^[7]
Calcium Carbonate	75–80 ^[7]	95–97 ^[7]	4–6 ^[7]	Slower reaction, lower yield, effervescence occurs.

Mandatory Visualizations

Experimental Workflow: Synthesis of Calcium Picrate

Caption: Workflow for the synthesis of **Calcium Picrate**.

Biological Activity and Drug Development Context

Despite the historical medicinal use of picric acid, there is a significant lack of specific data on the biological activity and mechanism of action of **calcium picrate** in the context of modern drug development.

Known Biological Context:

- **Antiseptic and Astringent Properties:** Like its parent acid, **calcium picrate** would be expected to exhibit antiseptic and astringent properties.
- **Toxicity:** Picric acid and its salts are toxic if ingested, inhaled, or absorbed through the skin. ^[1]
- **Component in Registered Products:** **Calcium picrate** is listed as a component in some FDA-registered products, such as "BoilX," "Epl-Cell Repair," and "C08 CALCIUM METABOLISM,"

though its specific role and concentration in these formulations are not detailed in the available literature.[5]

Lack of Signaling Pathway Information:

Extensive searches of scientific literature have not revealed any elucidated signaling pathways specifically for **calcium picrate**. The historical uses of picric acid predate the modern understanding of molecular biology and cell signaling. The biological effects are likely a combination of the actions of the picrate anion and the calcium cation. The picrate anion, a large organic molecule, may disrupt cell membranes and protein function non-specifically, while the calcium cation is a ubiquitous second messenger involved in countless cellular processes. However, a specific, targeted interaction of the **calcium picrate** salt with a particular receptor or signaling cascade has not been identified.

For professionals in drug development, this lack of specific biological targets and mechanistic understanding makes **calcium picrate** a challenging starting point for a rational drug design program. Its primary historical and industrial relevance remains in the field of explosives and as a chemical reagent.

Conclusion

Calcium picrate is a compound with a history more notorious for its explosive hazard than for any well-defined therapeutic application. While its synthesis is straightforward and its chemical and physical properties are well-characterized, its biological activity remains poorly understood from a modern pharmacological perspective. For researchers and drug development professionals, **calcium picrate** serves as an example of a compound whose historical uses have not translated into a clear, mechanistically-defined role in contemporary medicine. Further research would be required to identify any specific biological targets and signaling pathways before it could be considered for any therapeutic development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Calcium Picrate: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104147#discovery-and-history-of-calcium-picrate]

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